

preparing Lanatoside C stock solutions for experiments

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Compound of Interest

Compound Name: Lanatoside

Cat. No.: B1674450

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Application Notes and Protocols for Lanatos-C

Preparing Lanatoside C Stock Solutions for Preclinical Research

Introduction

Lanatoside C is a cardiac glycoside derived from the woolly foxglove plant (*Digitalis lanata*)[1]. Traditionally used in the management of cardiac arrhythmias and congestive heart failure, recent preclinical studies have unveiled its potent antiviral and anti-cancer properties[2][3][4]. These findings have spurred increased interest in its therapeutic potential for a range of diseases. **Lanatoside C** exerts its biological effects primarily through the inhibition of the Na⁺/K⁺-ATPase pump, a ubiquitous transmembrane protein[1][5]. This inhibition leads to a cascade of downstream effects, including the modulation of multiple signaling pathways crucial for cell survival and proliferation[2][3].

These application notes provide detailed protocols for the preparation, storage, and handling of **Lanatoside C** stock solutions to ensure experimental reproducibility and accuracy.

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for **Lanatoside C**.

Parameter	Value	Solvent/Conditions	Source
Molecular Weight	985.12 g/mol	N/A	[2][6]
Solubility	50 mg/mL (50.76 mM)	DMSO (with sonication)	[7][8][9]
100 mg/mL (101.51 mM)	Fresh DMSO	[2]	
2 mg/mL (2.03 mM)	Ethanol (with sonication)	[8]	
Very low	Water	[1][6]	
Storage (Powder)	-20°C for up to 3 years	N/A	[2][9]
Storage (Stock Solution)	-80°C for up to 1 year	In solvent	[2][9]
-20°C for up to 1 month	In solvent	[2]	
Typical In Vitro Concentration Range	50 nM to 1 µM	Cell culture medium	[10]
Reported IC50 (Dengue Virus)	0.19 µM	HuH-7 cells	[7]

Experimental Protocols

Preparation of a 10 mM Lanatoside C Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Lanatoside C** in dimethyl sulfoxide (DMSO).

Materials:

- **Lanatoside C** powder (≥97% purity)

- Anhydrous or fresh, high-purity dimethyl sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips

Procedure:

- Pre-warming: Allow the **Lanatoside C** powder and DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Lanatoside C** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 9.85 mg of **Lanatoside C** (Molecular Weight: 985.12 g/mol).
- Dissolution:
 - Add the weighed **Lanatoside C** powder to a sterile amber vial.
 - Add the appropriate volume of fresh DMSO. For a 10 mM solution, add 1 mL of DMSO for every 9.85 mg of powder.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes. [\[8\]](#)[\[9\]](#)
- Sterilization (Optional): If required for your specific application (e.g., cell culture), filter the stock solution through a 0.22 μ m syringe filter compatible with DMSO.
- Aliquoting and Storage:

- Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.[\[2\]](#)
- Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -80°C for long-term storage (up to 1 year).[\[2\]](#)[\[9\]](#) For short-term storage, -20°C is suitable for up to one month.[\[2\]](#)

Note on DMSO: The use of fresh, anhydrous DMSO is critical as moisture can reduce the solubility of **Lanatoside C**.[\[2\]](#)

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the high-concentration stock solution to prepare working solutions for in vitro experiments.

Materials:

- 10 mM **Lanatoside C** stock solution in DMSO
- Sterile, complete cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **Lanatoside C** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations.
 - Important: Ensure the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.[\[10\]](#)

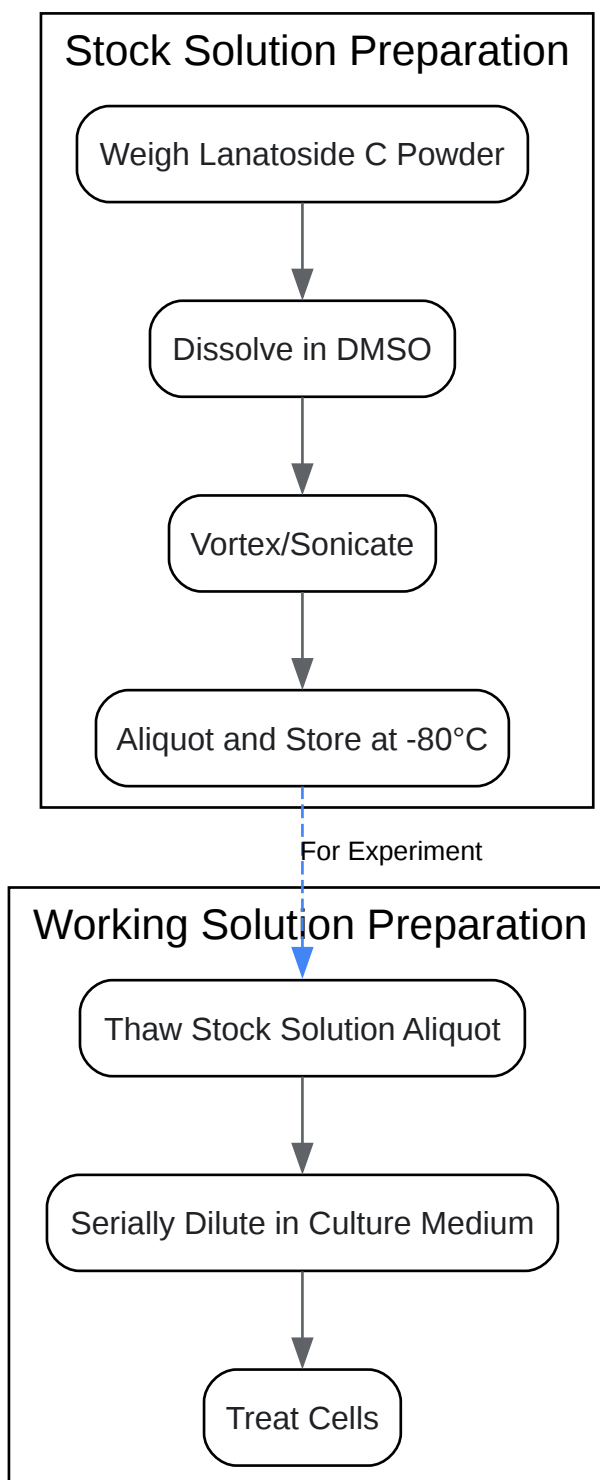
- Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **Lanatoside C** used in your experiment.
- Application to Cells: Add the prepared working solutions to your cell cultures and incubate for the desired experimental duration.

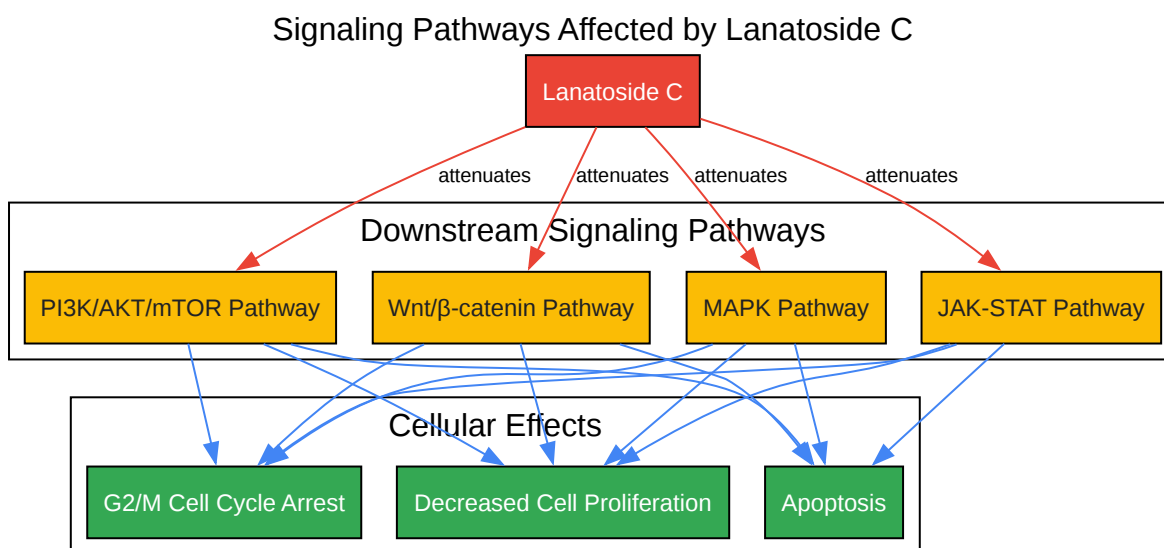
Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing **Lanatoside C** stock and working solutions.

Workflow for Preparing Lanatoside C Solutions





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